

Comparative analysis of C.I. Disperse Blue 284 and Disperse Blue 79 toxicity

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Compound of Interest

Compound Name: C.I. Disperse blue 284

Cat. No.: B12363491

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Comparative Toxicity Analysis: C.I. Disperse Blue 284 vs. Disperse Blue 79

This guide provides a comparative toxicological overview of two commercially significant disperse dyes, **C.I. Disperse Blue 284** and Disperse Blue 79. The information is intended for researchers, scientists, and drug development professionals to facilitate an informed understanding of their potential hazards. A significant disparity in available toxicological data was observed, with a considerable amount of information for Disperse Blue 79 and a notable lack of public data for **C.I. Disperse Blue 284**.

Executive Summary

A comprehensive literature review reveals a significant data gap in the toxicological profile of **C.I. Disperse Blue 284**, with safety data sheets consistently indicating no available data for key toxicity endpoints. In contrast, Disperse Blue 79 has undergone more extensive testing, providing data on acute oral toxicity, ecotoxicity, developmental toxicity, and genotoxicity. While Disperse Blue 79 exhibits a low acute oral toxicity, concerns remain regarding its potential for long-term environmental effects and the formation of potentially harmful aromatic amines. The lack of data for **C.I. Disperse Blue 284** precludes a direct quantitative comparison and highlights the need for further investigation into its safety profile.

Data Presentation: Quantitative Toxicity Data

The following tables summarize the available quantitative toxicity data for **C.I. Disperse Blue 284** and Disperse Blue 79.

Table 1: Mammalian Toxicity Data

Parameter	C.I. Disperse Blue 284	Disperse Blue 79
Acute Oral Toxicity (LD50)	No data available[1]	> 5000 mg/kg bw (rat)[2]
Acute Dermal Toxicity (LD50)	No data available[1]	No data available[2]
Acute Inhalation Toxicity (LC50)	No data available[1]	No data available[2]
Developmental Toxicity (NOAEL)	No data available	100 mg/kg body weight (rat, teratogenicity)[3]
Subchronic Toxicity	No data available	No treatment-related adverse effects in a 90-day rat study.

Table 2: Ecotoxicity Data

Parameter	C.I. Disperse Blue 284	Disperse Blue 79
Toxicity to Fish (LC50)	No data available[1]	189 mg/L (96 h, Oncorhynchus mykiss)[2]
Toxicity to Daphnia (EC50)	No data available[1]	> 100 mg/L (48 h, Daphnia magna)[2]
Toxicity to Algae (EC50)	No data available[1]	ca. 15 mg/L (72 h, Desmodesmus subspicatus)[2]
Chronic Toxicity to Fish	No data available	Possible from long-term exposure at the limits of solubility.[4]
Effects on Fecundity	No data available	Decreased fecundity in zebrafish at 500 µg/L.[5]

Experimental Protocols

The following are summaries of the standardized experimental protocols relevant to the toxicity data presented for Disperse Blue 79.

Acute Oral Toxicity Testing (as per OECD Guideline 401)

This test provides information on health hazards likely to arise from a single oral exposure to a substance.

- **Test Animals:** Typically, young adult rats of a single sex are used. If females are used, they should be nulliparous and not pregnant.
- **Procedure:** The test substance is administered in graduated doses to several groups of animals, with one dose per group. The animals are observed for mortality, body weight changes, and clinical signs of toxicity for at least 14 days.
- **Endpoint:** The LD50 (Lethal Dose 50) is calculated, which is the statistically estimated dose that is expected to be lethal to 50% of the tested animals.

Fish, Acute Toxicity Test (as per OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of a test fish population over a short exposure period.

- **Test Organism:** Commonly used species include Rainbow trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- **Procedure:** Fish are exposed to a range of concentrations of the test substance for 96 hours. Mortalities and any abnormal behavioral or physiological responses are recorded at 24, 48, 72, and 96 hours.
- **Endpoint:** The LC50 (Lethal Concentration 50) is determined at the end of the 96-hour exposure period.

Daphnia sp., Acute Immobilisation Test (as per OECD Guideline 202)

This test assesses the acute toxicity of a substance to the aquatic invertebrate *Daphnia magna*.

- **Test Organism:** Young daphnids (less than 24 hours old) are used.
- **Procedure:** The daphnids are exposed to a series of concentrations of the test substance for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours.
- **Endpoint:** The EC50 (Effective Concentration 50) for immobilization is calculated after 48 hours of exposure.

Alga, Growth Inhibition Test (as per OECD Guideline 201)

This test evaluates the effect of a substance on the growth of freshwater algae.

- **Test Organism:** A species of green algae, such as *Desmodesmus subspicatus*, is typically used.
- **Procedure:** Exponentially growing algal cultures are exposed to various concentrations of the test substance for 72 hours. The growth of the algae is measured at 24-hour intervals.
- **Endpoint:** The EC50 for growth inhibition is determined by comparing the growth in the test cultures to that of control cultures.

Mandatory Visualization

Experimental Workflow for Acute Ecotoxicity Testing

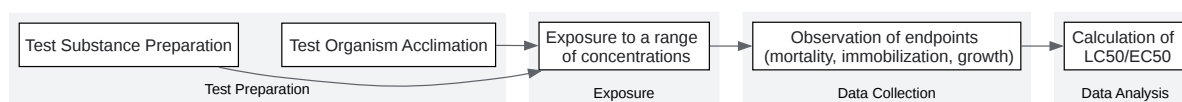


Figure 1: Generalized workflow for acute ecotoxicity testing.

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Caption: Figure 1: Generalized workflow for acute ecotoxicity testing.

Postulated Signaling Pathway for Disperse Blue 79 Toxicity in Zebrafish

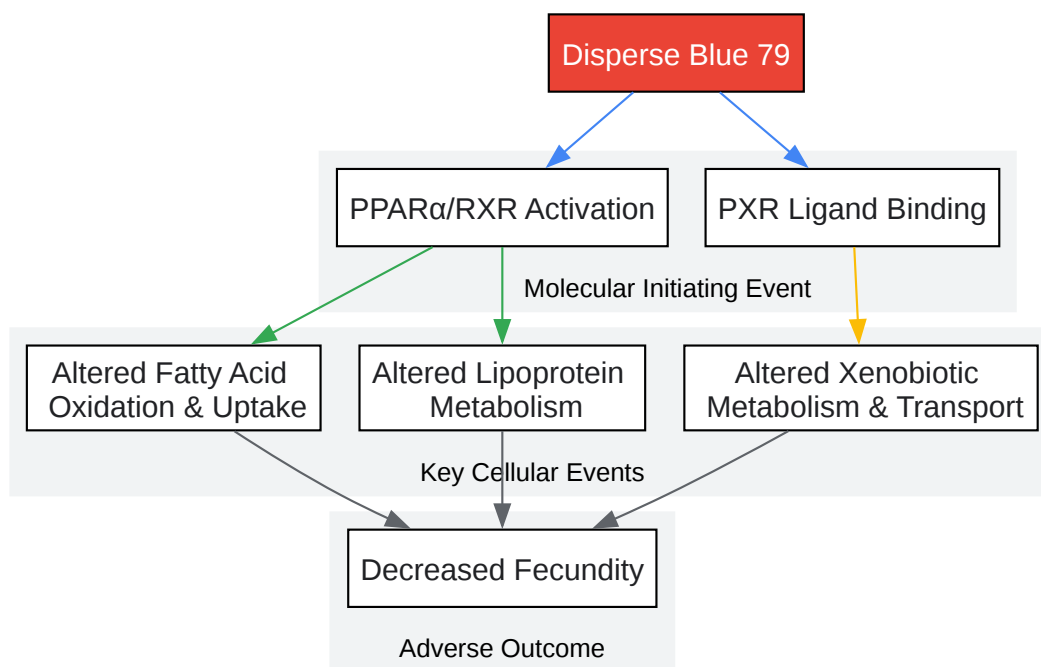


Figure 2: Postulated signaling pathway for Disperse Blue 79-induced reproductive toxicity in zebrafish.

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Caption: Figure 2: Postulated signaling pathway for Disperse Blue 79-induced reproductive toxicity in zebrafish.

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